

Application Notes and Protocols for CD73-IN-3 In Vitro Assay

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Compound of Interest

Compound Name: CD73-IN-3

Cat. No.: B15606665

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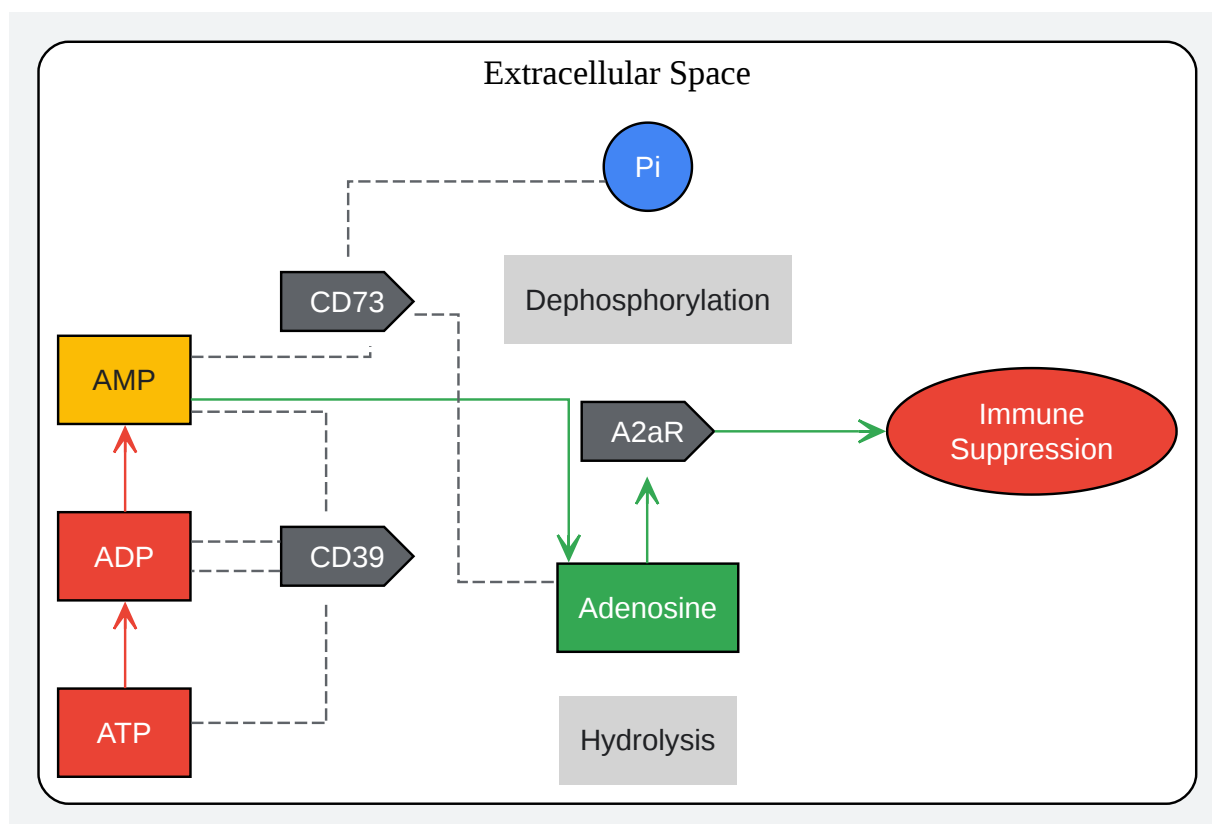
Introduction

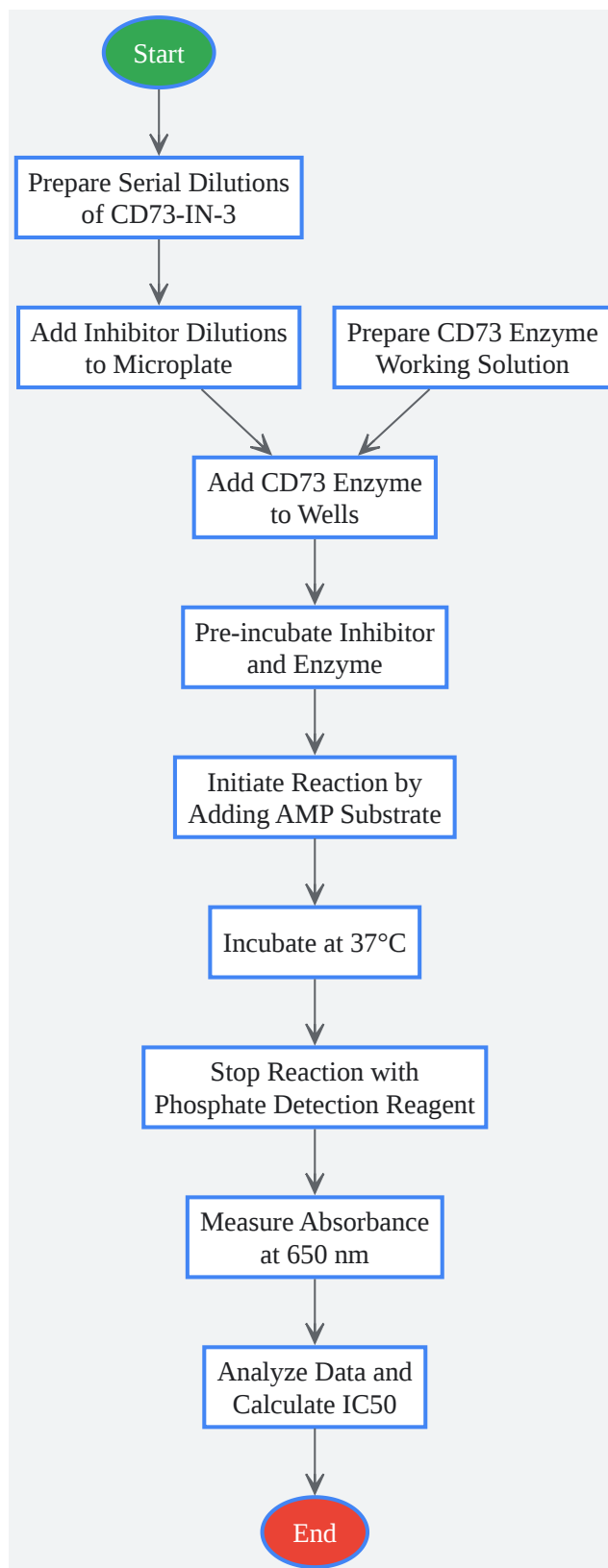
CD73, also known as ecto-5'-nucleotidase (eN, NT5E), is a cell-surface enzyme that plays a critical role in extracellular adenosine production.[1] It catalyzes the dephosphorylation of adenosine monophosphate (AMP) to adenosine.[1][2] In the tumor microenvironment, the accumulation of adenosine suppresses the anti-tumor immune response, thereby promoting tumor growth and immune evasion.[1][2][3] Consequently, the inhibition of CD73 is a promising therapeutic strategy in immuno-oncology.[1][2] **CD73-IN-3** is a small molecule inhibitor designed to target this enzymatic activity. These application notes provide a detailed protocol for determining the in vitro inhibitory activity of **CD73-IN-3** against human CD73.

The described protocol is a colorimetric assay that quantifies the inorganic phosphate (Pi) released from the enzymatic hydrolysis of AMP. This method is robust, suitable for high-throughput screening (HTS), and can be readily adapted for the characterization of various CD73 inhibitors.[1][4][5]

CD73 Signaling Pathway

The ecto-enzyme CD73 is a key component of the purinergic signaling pathway that generates immunosuppressive adenosine. Extracellular ATP and ADP are first hydrolyzed to AMP by the ectonucleotidase CD39. Subsequently, CD73 converts AMP into adenosine and inorganic phosphate.[5][6] Adenosine then signals through its receptors (e.g., A2aR) on immune cells, leading to the suppression of their anti-tumor functions.[5]





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References

- 1. Measurement of CD73 enzymatic activity using luminescence-based and colorimetric assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Discovery of Orally Potent Small-Molecule CD73 Inhibitor for Cancer Immunotherapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Generation of Non-Nucleotide CD73 Inhibitors Using a Molecular Docking and 3D-QSAR Approach [mdpi.com]
- 4. bpsbioscience.com [bpsbioscience.com]
- 5. aacrjournals.org [aacrjournals.org]
- 6. bellbrooklabs.com [bellbrooklabs.com]
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